

3-Methyl-2-nitrophenol CAS number 4920-77-8 properties

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Compound of Interest

Compound Name: 3-Methyl-2-nitrophenol

Cat. No.: B1664609

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An In-depth Technical Guide to **3-Methyl-2-nitrophenol** (CAS 4920-77-8)

Introduction

3-Methyl-2-nitrophenol, registered under CAS number 4920-77-8, is an organic compound belonging to the nitrophenol class.^[1] Structurally, it is a phenol derivative featuring both a methyl (-CH₃) and a nitro (-NO₂) group attached to the benzene ring.^[1] This compound typically presents as a yellow to brown solid and is a versatile intermediate in various chemical syntheses.^{[1][2]} The presence of the electron-withdrawing nitro group and the electron-donating methyl group on the phenolic ring imparts a unique chemical reactivity, making it a valuable precursor in the synthesis of dyes, pharmaceuticals, and agrochemicals.^{[1][2]} It is also utilized in biochemical research as a substrate for enzymes like UDP-glucuronosyltransferase and in atmospheric chemistry studies.^{[1][3]} This guide provides a comprehensive overview of its properties, applications, and handling protocols for researchers and drug development professionals.

Chemical Identity and Structure

Accurate identification is critical in scientific research. **3-Methyl-2-nitrophenol** is known by several synonyms, including 2-Nitro-m-cresol and 3-Hydroxy-2-nitrotoluene.^{[2][4]}

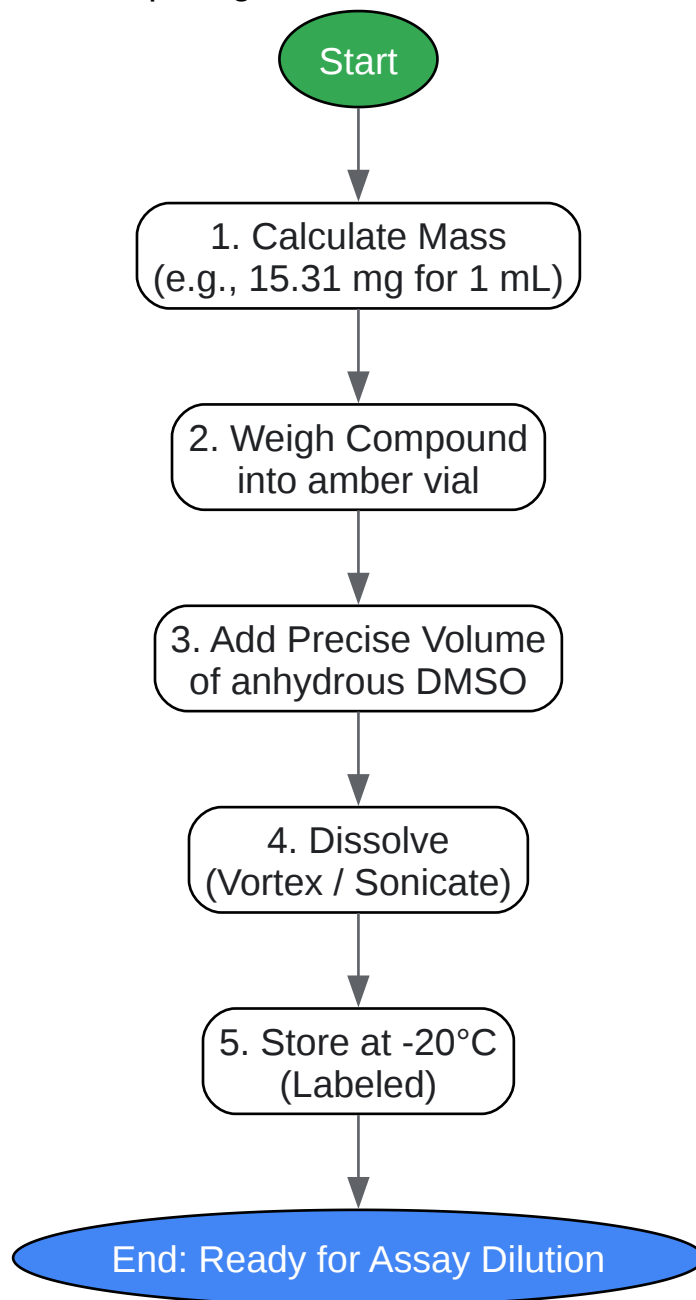
Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	4920-77-8	[2] [5] [6]
EC Number	225-546-9	[5]
PubChem CID	21026	[2] [5]
MDL Number	MFCD00007125	[2] [4]
InChI	1S/C7H7NO3/c1-5-3-2-4-6(9)7(5)8(10)11/h2-4,9H,1H3	[1] [4]
InChIKey	QIORDSKCCHRSSD-UHFFFAOYSA-N	[1] [4]

| SMILES | Cc1cccc(O)c1--INVALID-LINK--=O |[\[4\]](#)[\[7\]](#) |

The spatial arrangement of the functional groups dictates the molecule's reactivity and physical properties.

Workflow: Preparing a 100 mM DMSO Stock Solution



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